

# Application of Spectrophotometry in Quantifying Norgesic Forte Components

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Norgesic forte

Cat. No.: B1202724

[Get Quote](#)

## Application Note

## Introduction

**Norgesic Forte** is a combination drug formulation used for the relief of mild to moderate pain of acute musculoskeletal disorders.[1][2] It consists of three active pharmaceutical ingredients (APIs): Orphenadrine Citrate, a skeletal muscle relaxant; Aspirin, a non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties; and Caffeine, a central nervous system stimulant that enhances the analgesic effect of aspirin.[1][2][3] The accurate quantification of these components in the final drug product is crucial for ensuring its safety, efficacy, and quality. UV-Visible spectrophotometry offers a simple, cost-effective, and rapid analytical method for this purpose.[4][5][6] This application note provides a detailed protocol for the simultaneous quantification of Orphenadrine Citrate, Aspirin, and Caffeine in a **Norgesic Forte** formulation using the absorbance correction for interference method.

## Principle

The simultaneous estimation of multiple components in a mixture by UV-Vis spectrophotometry is possible when the individual components have distinct absorption maxima or when mathematical methods are applied to resolve overlapping spectra. The absorbance correction for interference method is based on the principle that the absorbance of a mixture at a specific wavelength is the sum of the absorbances of the individual components. By measuring the absorbance of the mixture at the  $\lambda_{\text{max}}$  of each component and solving a set of simultaneous equations, the concentration of each component can be determined.[7][8] For the simultaneous

analysis of Aspirin, Caffeine, and Orphenadrine Citrate, a suitable solvent is 0.1 N NaOH, in which the three components exhibit different absorption maxima.[7][8]

## Data Presentation

Table 1: Quantitative Parameters for the Simultaneous Spectrophotometric Analysis of Norgesic Forte Components[7][8]

Parameter	Aspirin	Caffeine	Orphenadrine Citrate
Wavelength ( $\lambda_{\max}$ )	308 nm	278 nm	224 nm
Linearity Range ( $\mu\text{g/mL}$ )	3 - 24	1 - 12	1 - 12
Correlation Coefficient ( $r^2$ )	0.999	0.999	0.994
Percent Recovery	95.76 - 100.33%	100.7 - 102%	100.66 - 105%

Table 2: Alternative Spectrophotometric Methods for Individual Component Analysis

Component	Method	Wavelength ( $\lambda_{\max}$ )	Reference
Orphenadrine Citrate	Ion-pair with Eosin Y	542 nm	[9]
Orphenadrine Citrate	Ion-pair with Eriochrome Black T	509 nm	[10][11]
Orphenadrine Citrate	Reaction with 1-Amino Naphthalene and Sodium Nitrite	462 nm	[12]
Aspirin	Complexation with Iron (III)	~530 nm	[13][14][15]
Caffeine	Direct UV Spectrophotometry in Chloroform	276 nm	[16]

## Experimental Protocols

### Materials and Reagents

- **Norgesic Forte** tablets
- Orphenadrine Citrate reference standard
- Aspirin reference standard
- Caffeine reference standard
- Sodium Hydroxide (NaOH)
- Distilled or deionized water
- Volumetric flasks
- Pipettes
- UV-Vis Spectrophotometer

### Preparation of 0.1 N NaOH Solution

Dissolve 4.0 g of NaOH in 1000 mL of distilled water.

### Preparation of Standard Stock Solutions

- Aspirin Stock Solution (100 µg/mL): Accurately weigh 10 mg of Aspirin reference standard and dissolve it in a 100 mL volumetric flask with 0.1 N NaOH.
- Caffeine Stock Solution (100 µg/mL): Accurately weigh 10 mg of Caffeine reference standard and dissolve it in a 100 mL volumetric flask with 0.1 N NaOH.
- Orphenadrine Citrate Stock Solution (100 µg/mL): Accurately weigh 10 mg of Orphenadrine Citrate reference standard and dissolve it in a 100 mL volumetric flask with 0.1 N NaOH.

### Preparation of Working Standard Solutions and Calibration Curves

- From the stock solutions, prepare a series of working standard solutions for each component to cover their respective linearity ranges (see Table 1) by diluting with 0.1 N NaOH.
- Measure the absorbance of each working standard solution at the  $\lambda_{\text{max}}$  of all three components (308 nm, 278 nm, and 224 nm) against a 0.1 N NaOH blank.
- Plot calibration curves of absorbance versus concentration for each component at each wavelength.
- Determine the absorptivity coefficients (A 1%, 1cm) for each drug at each wavelength.

## Preparation of Sample Solution

- Weigh and finely powder at least 20 **Norgesic Forte** tablets to get a uniform sample.
- Accurately weigh a portion of the powdered tablets equivalent to the average tablet weight. The amount of powder taken should be such that after dissolution and dilution, the concentration of the analytes falls within the linearity range.
- Transfer the weighed powder to a 100 mL volumetric flask.
- Add about 70 mL of 0.1 N NaOH and sonicate for 15 minutes to ensure complete dissolution of the active ingredients.
- Make up the volume to 100 mL with 0.1 N NaOH.
- Filter the solution through a suitable filter paper to remove any insoluble excipients.
- Further dilute the filtrate with 0.1 N NaOH to obtain a final concentration within the linearity range of the three drugs.

## Sample Analysis

- Measure the absorbance of the final sample solution at 308 nm, 278 nm, and 224 nm using the UV-Vis spectrophotometer with 0.1 N NaOH as a blank.
- Calculate the concentration of Aspirin, Caffeine, and Orphenadrine Citrate in the sample solution using the following simultaneous equations (Vierordt's method):

$$A_1 = a_{x1}C_x + a_{y1}C_y + a_{z1}C^z \quad A_2 = a_{x2}C_x + a_{y2}C_y + a_{z2}C^z \quad A_3 = a_{x3}C_x + a_{y3}C_y + a_{z3}C^z$$

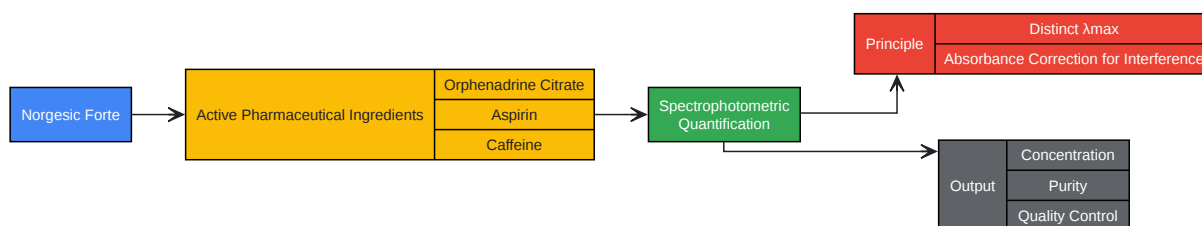
Where:

- $A_1$ ,  $A_2$ , and  $A_3$  are the absorbances of the sample solution at 308 nm, 278 nm, and 224 nm, respectively.
- $C_x$ ,  $C_y$ , and  $C^z$  are the concentrations of Aspirin, Caffeine, and Orphenadrine Citrate, respectively.
- $a_{x1}$ ,  $a_{y1}$ , and  $a_{z1}$  are the absorptivities of Aspirin, Caffeine, and Orphenadrine Citrate at 308 nm.
- $a_{x2}$ ,  $a_{y2}$ , and  $a_{z2}$  are the absorptivities of Aspirin, Caffeine, and Orphenadrine Citrate at 278 nm.
- $a_{x3}$ ,  $a_{y3}$ , and  $a_{z3}$  are the absorptivities of Aspirin, Caffeine, and Orphenadrine Citrate at 224 nm.
- The amount of each drug in the tablet can be calculated from the determined concentrations.

## Visualizations



Caption: Experimental workflow for the spectrophotometric quantification of **Norgesic Forte** components.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Articles [globalrx.com]
- 2. drugs.com [drugs.com]
- 3. fda.report [fda.report]
- 4. UV Spectrophotometry as a Pharmaceutical Testing Solution | HunterLab [hunterlab.com]
- 5. juniperpublishers.com [juniperpublishers.com]
- 6. api.pageplace.de [api.pageplace.de]
- 7. worldwidejournals.com [worldwidejournals.com]
- 8. Simultaneous Estimation Of A Three Component Mixture Of Aspirin, Caffeine And Orphenadrine Citrate By Uv Spectrophotometric Method Of Absorbance Correction For Interference, IJAR - Indian Journal of Applied Research(IJAR), IJAR | World Wide Journals [worldwidejournals.com]
- 9. Spectrophotometric determination of tizanidine and orphenadrine via ion pair complex formation using eosin Y - PMC [pmc.ncbi.nlm.nih.gov]

- 10. benchchem.com [benchchem.com]
- 11. ijs.uobaghdad.edu.iq [ijs.uobaghdad.edu.iq]
- 12. asianpubs.org [asianpubs.org]
- 13. purdue.edu [purdue.edu]
- 14. cdn.juniata.edu [cdn.juniata.edu]
- 15. pennwest.edu [pennwest.edu]
- 16. zchaoianalityczna.put.poznan.pl [zchaoianalityczna.put.poznan.pl]
- To cite this document: BenchChem. [Application of Spectrophotometry in Quantifying Norgescic Forte Components]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202724#application-of-spectrophotometry-in-quantifying-norgescic-forte-components]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)